

# An In-depth Guide to the New Industrialisation and Technology Training Programme (NITTP)

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Disclaimer: The following guide provides detailed information on the "New Industrialisation and Technology Training Programme (**NITTP**)" as administered in Hong Kong. It is important to note that this program is designed to subsidize local companies for training their staff in advanced technologies related to "New Industrialisation" and is not a funding scheme for scientific research training, experimental protocols, or drug development. Therefore, this document will focus on the operational and quantitative aspects of the **NITTP**, including its application process and funding details.

The New Industrialisation and Technology Training Programme (**NITTP**) is a funding initiative under the Hong Kong Special Administrative Region Government's Technology Talent Scheme. [1][2] Its primary objective is to provide financial assistance to local companies to train their employees in advanced technologies that are not yet widely used in Hong Kong but are beneficial to its economy.[3] The program is administered by the Vocational Training Council (VTC).[4]

## Quantitative Overview of the NITTP Funding Scheme

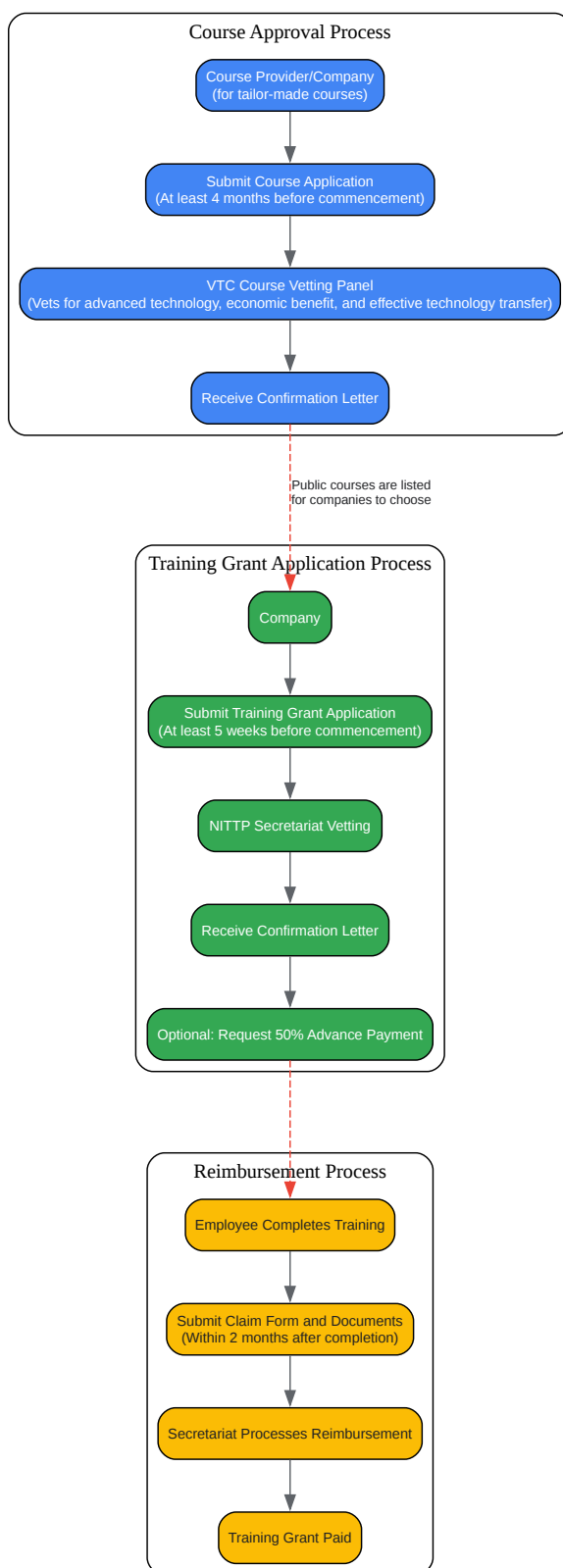
The following tables summarize the key quantitative aspects of the **NITTP** funding scheme.

Funding Aspect	Details	Source
Funding Model	1:1 matching basis	<a href="#">[3]</a> <a href="#">[5]</a>
Maximum Annual Funding	HK\$250,000 per eligible company	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Partial Advance Payment	50% of the approved training grant can be released before course completion upon request	<a href="#">[1]</a> <a href="#">[6]</a>
Course Entitlement	Each trainee is entitled to one course per financial year	<a href="#">[4]</a>

Eligibility Criteria	Requirement	Source
Company Registration	Registered in Hong Kong under the Business Registration Ordinance (Cap. 310)	<a href="#">[3]</a> <a href="#">[4]</a>
Company Type	Non-government and non-subservient organisation	<a href="#">[3]</a> <a href="#">[4]</a>
Employee Status	Hong Kong permanent resident	<a href="#">[3]</a> <a href="#">[4]</a>

## Application and Reimbursement Workflow

The application and reimbursement process for the **NITTP** involves several key steps for both course providers and companies seeking training grants. The process is designed to ensure that the proposed training aligns with the objectives of the program and that funds are disbursed appropriately upon successful completion of the training.



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### NITTP Application and Reimbursement Workflow

## Detailed Methodologies for Application

While the **NITTP** does not involve experimental protocols, it has a structured application methodology for both course approval and training grants.

**Course Registration/Approval:** Course providers or companies with tailor-made courses must submit their applications at least four months before the intended course commencement.<sup>[7]</sup> The application is then vetted by a Course Vetting Panel under the VTC's Innovation and Technology Training Board.<sup>[7]</sup> The panel assesses whether the technologies covered are advanced, beneficial to Hong Kong's economy, and if the training will result in effective technology transfer.<sup>[7]</sup>

**Training Grant Application:** Companies seeking to apply for a training grant for their employees must submit their application to the **NITTP** Secretariat at least five weeks before the course starts.<sup>[1][3]</sup> The application can be submitted via an online system or through physical or electronic mail.<sup>[7]</sup> The **NITTP** Secretariat is responsible for vetting and approving these applications.<sup>[7]</sup>

**Reimbursement:** Upon the satisfactory completion of the training course, companies are required to submit a claim form and other relevant documents to the Secretariat within two months to receive the training grant.<sup>[7]</sup> For companies that opt for and are approved for a partial advance payment, the remaining grant amount is disbursed after the final claim is processed.<sup>[6]</sup>

## Supported Training Areas

The **NITTP** supports training in a variety of advanced technologies. Examples of covered fields include:

- Generative AI<sup>[1]</sup>
- Big data analytics<sup>[1]</sup>
- Agile project management<sup>[1]</sup>
- Cybersecurity<sup>[1]</sup>

The program supports two main types of training courses: public courses, which are open for general enrollment, and tailor-made courses designed for specific enterprises. Both local and non-local training courses are eligible for funding under the scheme.[3][4]

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- To cite this document: BenchChem. [An In-depth Guide to the New Industrialisation and Technology Training Programme (NITTP)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130637#nittp-funding-scheme-for-scientific-research-training]

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